

Validated UPLC-MS/MS Method for Muscle Tissue Analysis

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Compound Focus: Sulfaquinoxaline

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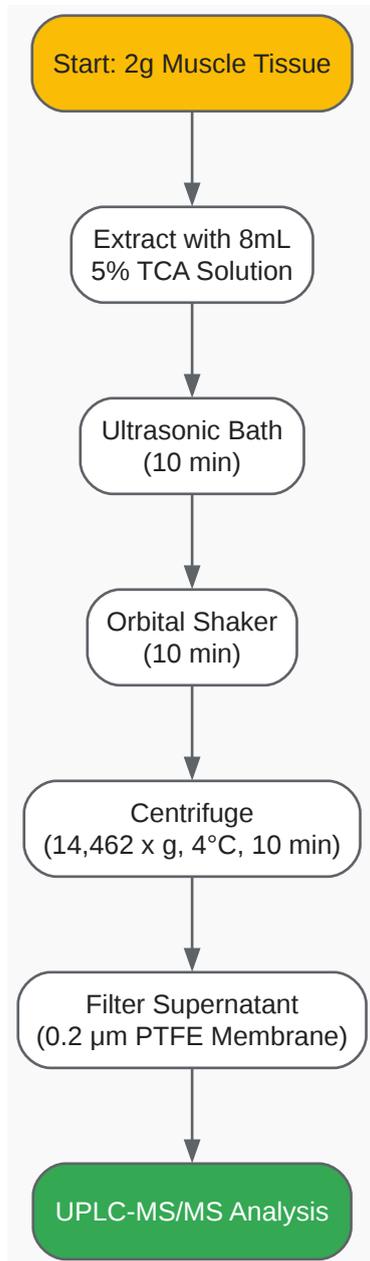
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For researchers requiring a confirmatory method, the following protocol, validated in a 2016 study, is suitable for detecting SQX in broiler chicken muscle tissue alongside other antibiotics [1] [2].

Parameter	Specification
Analytical Technique	Ultra-Performance Liquid Chromatography-Tandem Mass Spectrometry (UPLC-MS/MS)
Chromatographic Column	Agilent Zorbax Eclipse XDB C18 (4.6 x 30 mm, 3.5 µm)
Mobile Phase A	Water with 0.2% heptafluorobutyric acid (HFBA)
Mobile Phase B	Acetonitrile
Flow Rate	0.6 mL/min
Injection Volume	10 µL
Ionization Mode	Positive Electrospray Ionization (ESI+)
Sample Size	2 g of muscle (thigh or breast)
Extraction Solvent	8 mL of 5% Trichloroacetic Acid (TCA) solution

Parameter	Specification
Sample Clean-up	Ultrasonic bath (10 min), orbital shaker (10 min), centrifugation, and PTFE membrane filtration (0.2 μm)

The workflow for this multi-residue analysis can be visualized as follows:



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Key Depletion Findings in Broiler Chickens

The same 2016 study administered SQX to broilers via drinking water and monitored residue levels in muscle tissue, yielding the following critical findings [1] [2]:

Finding	Detail
Post-Treatment Residues	Residues exceeding the 100 µg kg ⁻¹ MRL were found in muscle up to two days after discontinuation of the medication.
Depletion Time	After four days of withdrawal , the concentration of SQX in muscle was below the method's Limit of Quantification (LOQ).
Rapid Metabolism	The study concluded that SQX and the other antimicrobials investigated were rapidly metabolized and eliminated from broiler muscles.

Commercially Available ELISA Kits

For higher-throughput screening, Enzyme-Linked Immunosorbent Assay (ELISA) kits are available. The table below summarizes the performance of different kits in various matrices. Please note that these are for research use only [3] [4] [5].

Kit Provider / Property	Creative Diagnostics	MSE Supplies	Finder SZ
Catalog Number	DEIA035	E-FS-E050-96	E109007
Detection Method	Competitive ELISA	Competitive ELISA	Competitive ELISA
Validated Matrices	Tissues, honey, serum, urine, milk	Muscle, serum, urine, honey, milk, feed, egg	Tissues, feed, milk, eggs, honey
Approx. Incubation Time	~1 hour	~1 hour	~1 hour (45 min + 15 min)

Kit Provider / Property	Creative Diagnostics	MSE Supplies	Finder SZ
Detection Limits (LOD)	Tissue: 2 ppb; Milk: 20 ppb; Honey: 1 ppb	Muscle: 0.5-2.5 ppb; Milk: 10 ppb; Honey: 0.5 ppb	Not explicitly stated in snippet

Frequently Asked Questions

Q1: What is the regulatory Maximum Residue Limit (MRL) for Sulfaquinoxaline in poultry tissues?

The MRL for most sulfonamides, including **Sulfaquinoxaline**, in edible tissues is set at **100 $\mu\text{g kg}^{-1}$ (ppb)** in many regions, including the European Union [6] [1] [2]. Japan has a stricter MRL of 20 $\mu\text{g per kg}$ for sulfa residues [6].

Q2: My sample recovery for SQX is low and inconsistent. What could be the issue? Low recovery in residue analysis often stems from the extraction process. Ensure that:

- **The extraction procedure is followed precisely**, especially the timing for ultrasonic extraction and shaking [1] [2].
- **The sample is properly homogenized** before weighing to ensure a representative aliquot.
- **The pH of the extraction environment is controlled**. The use of trichloroacetic acid (TCA) in the cited method helps precipitate proteins and extract the analyte efficiently [1] [2].

Q3: I am detecting Sulfaquinoxaline in my control samples. How can I improve method specificity?

UPLC-MS/MS is highly specific. To confirm your results:

- Check the **multiple reaction monitoring (MRM) transitions** and the ratio between the quantifier and qualifier ions.
- Ensure proper **chromatographic separation** to isolate SQX from other matrix components or interfering sulfonamides. The use of HFBA as a mobile phase additive can improve separation and ionization [1] [2]. For ELISA methods, cross-reactivity with other sulfonamides is possible. Consult the kit's datasheet for specific cross-reactivity data [6].

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